

Application Notes and Protocols: NFAT Inhibitor-2

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Compound of Interest

Compound Name: *NFAT Inhibitor-2*

Cat. No.: *B2804109*

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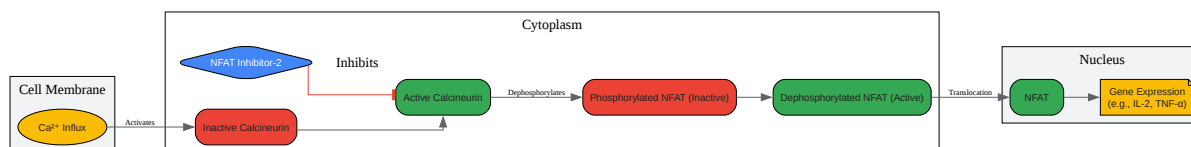
For Researchers, Scientists, and Drug Development Professionals

Introduction

NFAT Inhibitor-2 is a potent, cell-permeable small molecule that selectively inhibits the calcineurin-NFAT (Nuclear Factor of Activated T-cells) signaling pathway.^{[1][2][3]} This pathway is crucial in the activation of T-cells and the expression of various cytokine genes, playing a significant role in the immune response. Dysregulation of the NFAT pathway has been implicated in various conditions, including inflammatory diseases, autoimmune disorders, and some types of cancer. **NFAT Inhibitor-2** functions by interfering with the interaction between calcineurin and NFAT, thereby preventing NFAT dephosphorylation and its subsequent translocation to the nucleus. This document provides detailed information on the solubility and stability of **NFAT Inhibitor-2** in Dimethyl Sulfoxide (DMSO), along with protocols for its preparation and storage.

NFAT Signaling Pathway

The diagram below illustrates the simplified calcineurin-NFAT signaling pathway, which is the target of **NFAT Inhibitor-2**.



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Caption: Calcineurin-NFAT signaling pathway and the inhibitory action of **NFAT Inhibitor-2**.

Solubility and Stability in DMSO

Quantitative data regarding the solubility and stability of **NFAT Inhibitor-2** in DMSO are summarized in the table below. It is crucial to use high-purity, anhydrous DMSO for optimal solubility, as hygroscopic DMSO can significantly impact the dissolution of the compound.^[1] To avoid repeated freeze-thaw cycles that can lead to product inactivation, it is recommended to aliquot the stock solution into single-use volumes.^[1]

Parameter	Value	Notes
Solubility in DMSO	125 mg/mL (279.97 mM)	Ultrasonic treatment may be required to achieve full dissolution. [1] [2]
Storage of Stock Solution		
-20°C	Stable for up to 1 month. [1] [2] [4]	Recommended for short-term storage.
-80°C	Stable for up to 6 months. [1] [2] [3] [4]	Recommended for long-term storage.
Storage of Powder		
-20°C	Stable for up to 3 years. [1] [2] [4]	
4°C	Stable for up to 2 years. [1] [4]	

Experimental Protocols

Preparation of a 10 mM Stock Solution of NFAT Inhibitor-2 in DMSO

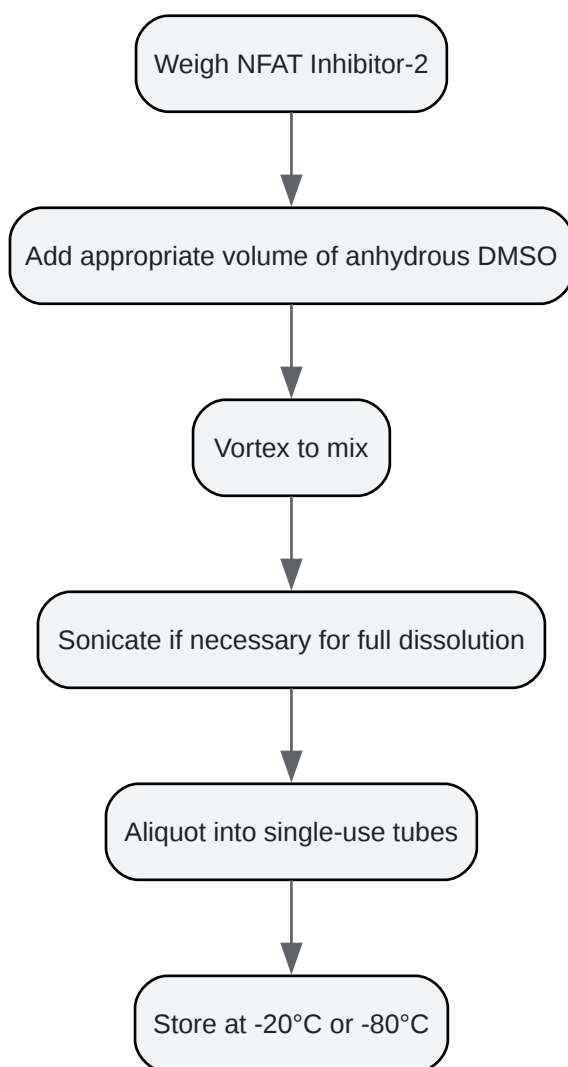
This protocol describes the preparation of a 10 mM stock solution of **NFAT Inhibitor-2** (Molecular Weight: 446.47 g/mol) in DMSO.

Materials:

- **NFAT Inhibitor-2** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic water bath
- Sterile, amber-colored microcentrifuge tubes or vials

- Calibrated micropipettes and sterile tips

Workflow for Stock Solution Preparation:



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Caption: Workflow for the preparation of **NFAT Inhibitor-2** stock solution.

Procedure:

- Equilibrate Reagents: Allow the vial of **NFAT Inhibitor-2** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.

- **Weighing the Compound:** Accurately weigh the desired amount of **NFAT Inhibitor-2** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.46 mg of the compound.
- **Adding DMSO:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the **NFAT Inhibitor-2** powder. For 4.46 mg, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles. If particles are present, sonicate the tube in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.^{[1][2]}
- **Aliquoting:** Once the **NFAT Inhibitor-2** is fully dissolved, aliquot the stock solution into smaller, single-use sterile amber vials or microcentrifuge tubes. This will minimize the number of freeze-thaw cycles and protect the compound from light.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2][3][4]}

Safety Precautions:

- **NFAT Inhibitor-2** is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and DMSO.
- Handle DMSO in a well-ventilated area or under a chemical fume hood, as it can facilitate the absorption of other chemicals through the skin.
- Consult the Safety Data Sheet (SDS) for **NFAT Inhibitor-2** for complete safety information.

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